

Personal protective equipment for handling 3-Oxopropanoic acid

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Compound of Interest

Compound Name: 3-Oxopropanoic acid

Cat. No.: B036008

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Essential Safety and Handling Guide for 3-Oxopropanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Oxopropanoic acid** (CAS No. 926-61-4). Given the limited availability of a comprehensive Safety Data Sheet (SDS), this document synthesizes available data and establishes protocols based on the known hazards of similar chemical compounds.

Hazard Identification and Overview

3-Oxopropanoic acid is an organic compound containing both carboxylic acid and aldehyde functional groups, suggesting it may possess irritant properties. While specific toxicity data is limited, information for structurally similar compounds indicates that it should be handled with care to avoid potential health hazards. A GHS07 "Exclamation mark" pictogram is associated with this chemical, indicating it may cause skin and eye irritation, be a skin sensitizer, or have acute toxicity (harmful), respiratory tract irritation, or narcotic effects.

Physicochemical and Hazard Data

The following table summarizes the available quantitative data for **3-Oxopropanoic acid**.

Property	Value	Source
Molecular Formula	C ₃ H ₄ O ₃	PubChem[1]
Molar Mass	88.062 g·mol ⁻¹	Wikipedia[2]
Physical State	Solid	-
Boiling Point	237.3 °C (459.1 °F; 510.4 K)	Wikipedia[2]
Flash Point	111.6 °C	Wikipedia[2]
GHS Pictogram	GHS07 (Exclamation Mark)	Wikipedia[2]
Hazards (Inferred)	Skin Irritant, Eye Irritant, Respiratory Irritant	Inferred from similar compounds[3]

Note: A comprehensive Safety Data Sheet with detailed toxicological and environmental hazard data for **3-Oxopropanoic acid** is not readily available. The hazard information is inferred from its chemical structure and data from similar compounds.

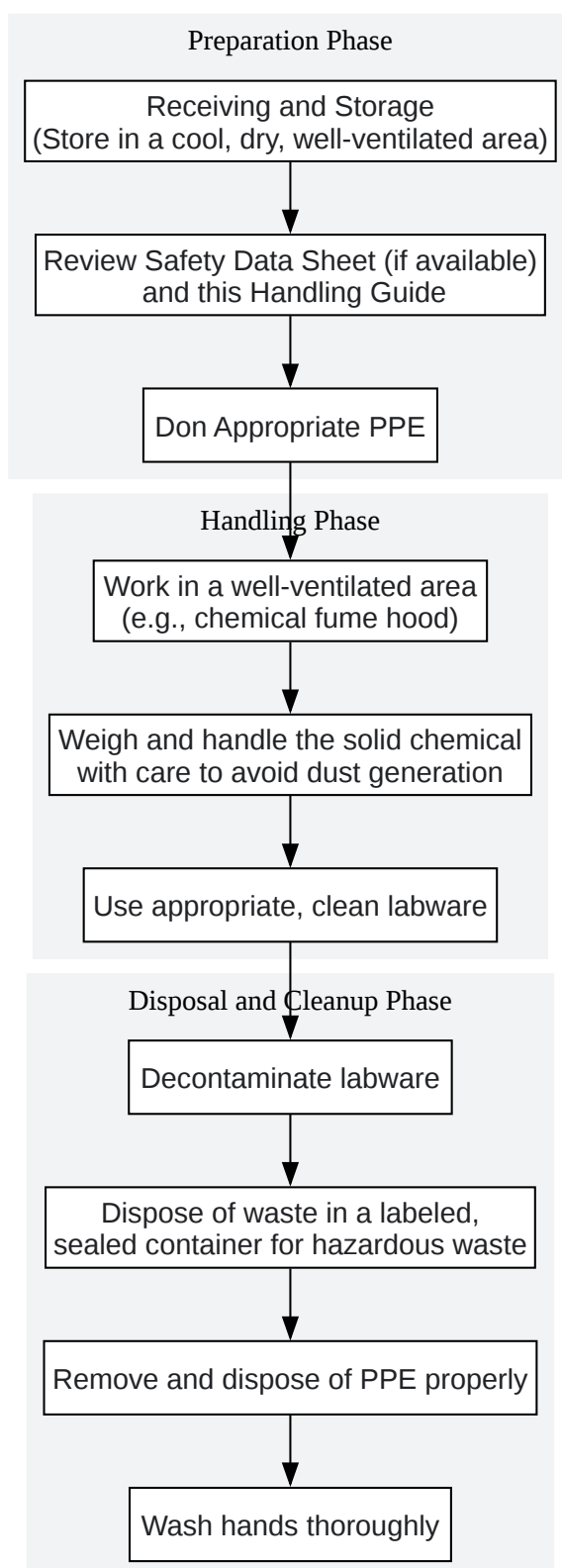
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to ensure personnel safety when handling **3-Oxopropanoic acid**. The following table outlines the recommended PPE.

Body Part	Recommended PPE	Rationale
Eyes/Face	Chemical safety goggles and a face shield.[3]	Protects against splashes and dust particles. A face shield provides an additional layer of protection for the entire face.
Hands	Nitrile or butyl rubber gloves.[4] Gloves should be inspected for any signs of degradation before use.	Provides a barrier against skin contact. Nitrile and butyl rubber are generally resistant to a wide range of chemicals, including acids and aldehydes.
Body	A laboratory coat or chemical-resistant apron.	Protects against incidental splashes and spills.
Respiratory	Use in a well-ventilated area or under a chemical fume hood. [3] If dust is generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.	Minimizes inhalation of dust or potential vapors. 3-Oxopropanoic acid is a solid, but fine powders can become airborne.
Feet	Closed-toe shoes.	Protects feet from spills and falling objects.

Operational Plan: Safe Handling Workflow

The following diagram outlines the standard operating procedure for the safe handling of **3-Oxopropanoic acid**, from receipt to disposal.



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Caption: Workflow for Safe Handling of **3-Oxopropanoic Acid**

Disposal Plan

Proper disposal of **3-Oxopropanoic acid** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection and Storage

- All solid waste contaminated with **3-Oxopropanoic acid**, including disposable PPE and weighing papers, should be placed in a clearly labeled, sealed, and chemical-resistant container.
- Unused or waste **3-Oxopropanoic acid** should be stored in its original or a compatible, tightly sealed container.
- Aqueous solutions of **3-Oxopropanoic acid** should be collected in a labeled, leak-proof container. The pH of the solution should be noted if known.

Neutralization of Spills

- For small spills of acidic solutions, neutralization can be performed using a weak base such as sodium bicarbonate.[\[5\]](#)[\[6\]](#)
- Sprinkle the neutralizing agent over the spill area, starting from the outside and working inwards, until the effervescence stops.[\[5\]](#)
- The neutralized mixture can then be absorbed with an inert material like vermiculite or sand.

Final Disposal

- All waste, including neutralized spill cleanup materials, must be disposed of as hazardous waste through your institution's environmental health and safety (EHS) office.
- Do not dispose of **3-Oxopropanoic acid** or its solutions down the drain.[\[3\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols: Spill Cleanup

Minor Spill (less than 100g of solid or 100mL of dilute solution in a contained area):

- Alert Personnel: Inform others in the immediate area of the spill.
- Ensure Proper PPE: Don the appropriate PPE as outlined in the table above.
- Contain the Spill: If it is a liquid, use an absorbent material like vermiculite or sand to contain the spill.^[7]
- Neutralize (if applicable): For acidic solutions, slowly add sodium bicarbonate until fizzing stops.^{[5][6]}
- Collect the Waste: Carefully scoop the absorbed and/or neutralized material into a labeled hazardous waste container.
- Decontaminate the Area: Wipe the spill area with a damp cloth or sponge, and then clean with soap and water. Collect all cleaning materials as hazardous waste.
- Report the Incident: Report the spill to your laboratory supervisor or EHS department.

Major Spill (large quantity, outside of a contained area, or if there is a risk of exposure):

- Evacuate: Immediately evacuate the area.
- Alert Authorities: Notify your institution's EHS or emergency response team and your laboratory supervisor.
- Restrict Access: Prevent others from entering the spill area.
- Provide Information: Be prepared to provide information about the spilled substance to emergency responders.

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